

physical and chemical properties of 2-Pyridylethylamine hydrochloride

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Compound of Interest

Compound Name: 2-Pyridylethylamine hydrochloride

Cat. No.: B8803217

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An In-depth Technical Guide to 2-Pyridylethylamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Pyridylethylamine hydrochloride**. The information is intended to support research, scientific, and drug development applications by presenting detailed data, experimental methodologies, and relevant biological context in a clear and accessible format.

Physicochemical Properties

2-Pyridylethylamine hydrochloride, also known as 2-(2-Aminoethyl)pyridine dihydrochloride, is the salt form of the histamine H1 receptor agonist, 2-Pyridylethylamine. The hydrochloride form enhances the compound's stability and solubility in aqueous solutions.

Quantitative Data Summary

The physical and chemical properties of 2-Pyridylethylamine and its dihydrochloride salt are summarized in the tables below. It is crucial to distinguish between the free base (CAS 2706-56-1) and the dihydrochloride salt (CAS 3343-39-3) as their properties differ significantly.

Table 1: Properties of 2-Pyridylethylamine Dihydrochloride

Property	Value	Source(s)
CAS Number	3343-39-3	N/A
Molecular Formula	C ₇ H ₁₂ Cl ₂ N ₂	[1]
Molecular Weight	195.09 g/mol	[1]
Appearance	Off-white to light brown solid	[1]
Melting Point	185-186 °C	N/A
Solubility	Soluble to 100 mM in water and 50 mM in DMSO	N/A
pKa	Not explicitly found for the dihydrochloride, but the free base has pKa1: 4.24 and pKa2: 9.78	N/A
Stability	Stable under recommended storage conditions; hygroscopic. Store desiccated at room temperature or -20°C for long-term storage.	[1]

Table 2: Properties of 2-Pyridylethylamine (Free Base)

Property	Value	Source(s)
CAS Number	2706-56-1	N/A
Molecular Formula	C ₇ H ₁₀ N ₂	N/A
Molecular Weight	122.17 g/mol	N/A
Appearance	Clear colorless to yellow liquid	N/A
Boiling Point	92-93 °C at 12 mmHg	N/A
Density	1.021 g/mL at 25 °C	N/A
Refractive Index	n ₂₀ /D 1.536	N/A

Experimental Protocols

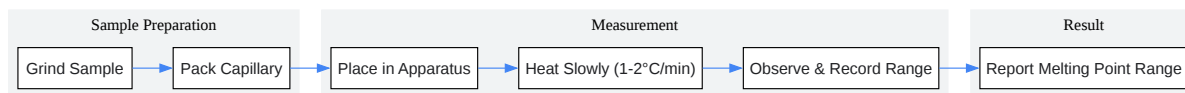
Detailed methodologies for key experiments are provided below. These represent standard laboratory procedures for determining the physicochemical properties of amine hydrochlorides.

Melting Point Determination

The melting point of **2-Pyridylethylamine hydrochloride** can be determined using a standard capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **2-Pyridylethylamine hydrochloride** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has melted are recorded. This range is reported as the melting point.
- **Calibration:** The apparatus should be calibrated using standards with known melting points.



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Experimental workflow for melting point determination.

pKa Determination by Potentiometric Titration

The acid dissociation constants (pKa) of 2-Pyridylethylamine can be determined by potentiometric titration. This involves titrating a solution of the compound with a strong acid or base and monitoring the pH.

Methodology:

- **Solution Preparation:** A known concentration of 2-Pyridylethylamine is dissolved in deionized water. The ionic strength of the solution is kept constant by adding a neutral salt like KCl.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is added in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points. For a diprotic base like 2-Pyridylethylamine, two equivalence points and two pKa values will be observed.

Biological Activity and Signaling Pathway

2-Pyridylethylamine is a selective agonist for the histamine H1 receptor.[2] The H1 receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in allergic and inflammatory responses.

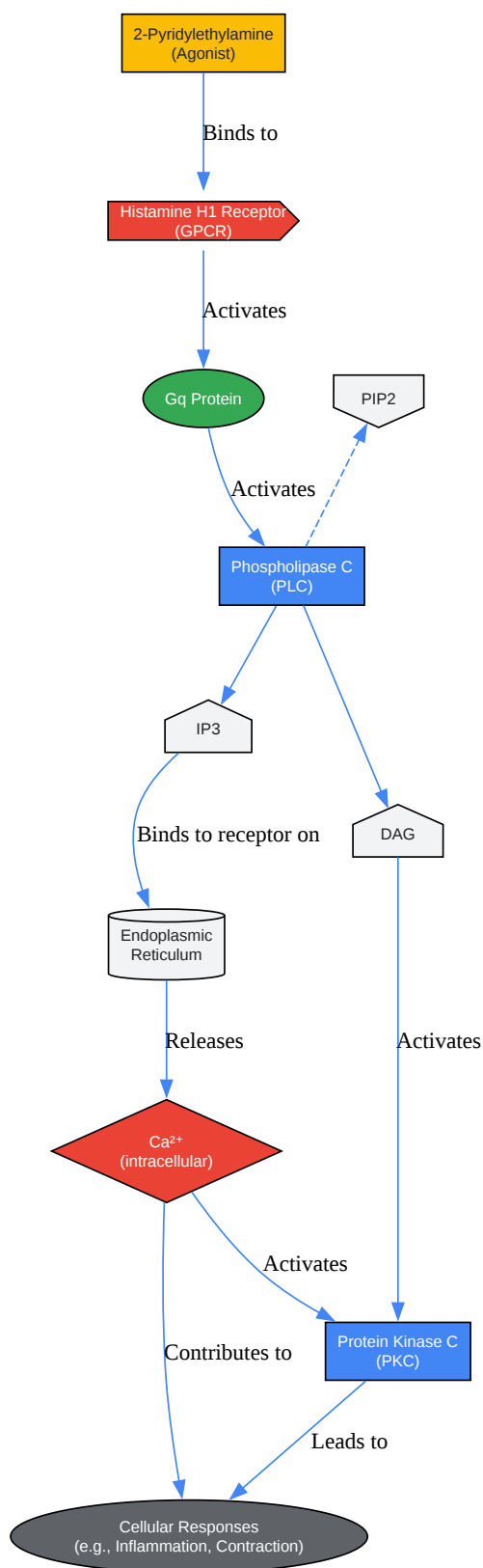
Histamine H1 Receptor Signaling Pathway

Activation of the H1 receptor by an agonist like 2-Pyridylethylamine initiates a well-defined intracellular signaling cascade. This pathway is primarily mediated by the Gq family of G proteins.

Pathway Description:

- **Agonist Binding:** 2-Pyridylethylamine binds to the histamine H1 receptor on the cell surface.
- **Gq Protein Activation:** This binding event causes a conformational change in the receptor, leading to the activation of the associated Gq protein. The alpha subunit of the Gq protein exchanges GDP for GTP and dissociates from the beta-gamma subunits.

- **Phospholipase C (PLC) Activation:** The activated Gq-alpha subunit then activates the enzyme phospholipase C (PLC).
- **Second Messenger Generation:** PLC cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).
- **Intracellular Calcium Release:** IP₃ diffuses into the cytoplasm and binds to IP₃ receptors on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca²⁺) into the cytoplasm.
- **Protein Kinase C (PKC) Activation:** The increased intracellular Ca²⁺ concentration, along with DAG, activates Protein Kinase C (PKC).
- **Downstream Effects:** PKC and elevated intracellular Ca²⁺ levels lead to various cellular responses, including smooth muscle contraction, increased vascular permeability, and the transcription of pro-inflammatory genes.



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Histamine H1 receptor signaling pathway activated by 2-Pyridylethylamine.

Spectroscopic Data

While a comprehensive search was conducted, readily viewable experimental NMR (^1H and ^{13}C) and IR spectra for **2-Pyridylethylamine hydrochloride** were not available in the public domain at the time of this report. Researchers are advised to acquire this data experimentally or consult specialized spectral databases.

Stability and Storage

2-Pyridylethylamine hydrochloride is a hygroscopic solid and should be stored in a tightly sealed container in a dry and well-ventilated place.^[1] For long-term storage, it is recommended to keep the compound at -20°C .^[1] The free base is air-sensitive and should be stored under an inert atmosphere.

Safety Information

2-Pyridylethylamine and its hydrochloride salt are corrosive and can cause burns to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. In case of contact, immediately flush the affected area with plenty of water and seek medical attention.

This guide is intended for research purposes only and should not be used for diagnostic or therapeutic applications.

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References

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